

CAF-382 preparation and storage for long-term use.

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Compound of Interest

Compound Name: CAF-382

Cat. No.: B12377792

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Application Notes and Protocols for CAF-382

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and long-term storage of **CAF-382**, a potent inhibitor of Cyclin-Dependent Kinase-Like 5 (CDKL5) and a pan-Cyclin-Dependent Kinase (CDK) inhibitor. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound for reproducible experimental outcomes.

Introduction

CAF-382 is a valuable chemical probe for studying the roles of CDKL5 and various CDKs in cellular processes.^[1] It has been shown to inhibit CDKL5, blocking the phosphorylation of the EB2 domain, and has demonstrated weak affinity for GSK3 α/β .^[1] Proper handling and storage are paramount to ensure its stability and efficacy in long-term research applications.

Physicochemical Properties and Stability

A summary of the known physicochemical properties and stability data for **CAF-382** is presented below.

Property	Data
Purity	Typically ≥99% (Verify with vendor's Certificate of Analysis)
Molecular Formula	C ₂₂ H ₂₇ N ₅ O ₂ S
Molecular Weight	441.55 g/mol
Solubility	Soluble in DMSO.
Solid Storage	Store at 4°C, protected from light. [1]
Solution Storage	Store in a suitable solvent at -80°C for up to 6 months or at -20°C for up to 1 month. Protect from light. [1]

Experimental Protocols

Preparation of CAF-382 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CAF-382** in Dimethyl Sulfoxide (DMSO).

Materials:

- **CAF-382** powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Protocol:

- **Equilibration:** Allow the vial of **CAF-382** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **CAF-382** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 ml of a 10 mM stock solution, weigh 4.4155 mg of **CAF-382**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **CAF-382** powder. For a 10 mM stock solution, add 1 ml of DMSO for every 4.4155 mg of powder.
- **Solubilization:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting:** To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Ensure the vials are tightly sealed and protected from light.

Long-Term Storage Protocol

For maintaining the integrity of **CAF-382** over extended periods, the following storage protocol is recommended.

Protocol:

- **Initial Preparation:** Prepare high-concentration stock solutions (e.g., 10 mM) in a high-quality, anhydrous solvent such as DMSO.
- **Aliquoting for Single Use:** Dispense the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.
- **Inert Gas Overlay (Optional but Recommended):** For maximum stability, before sealing the vials for long-term storage, consider purging the headspace with an inert gas like argon or

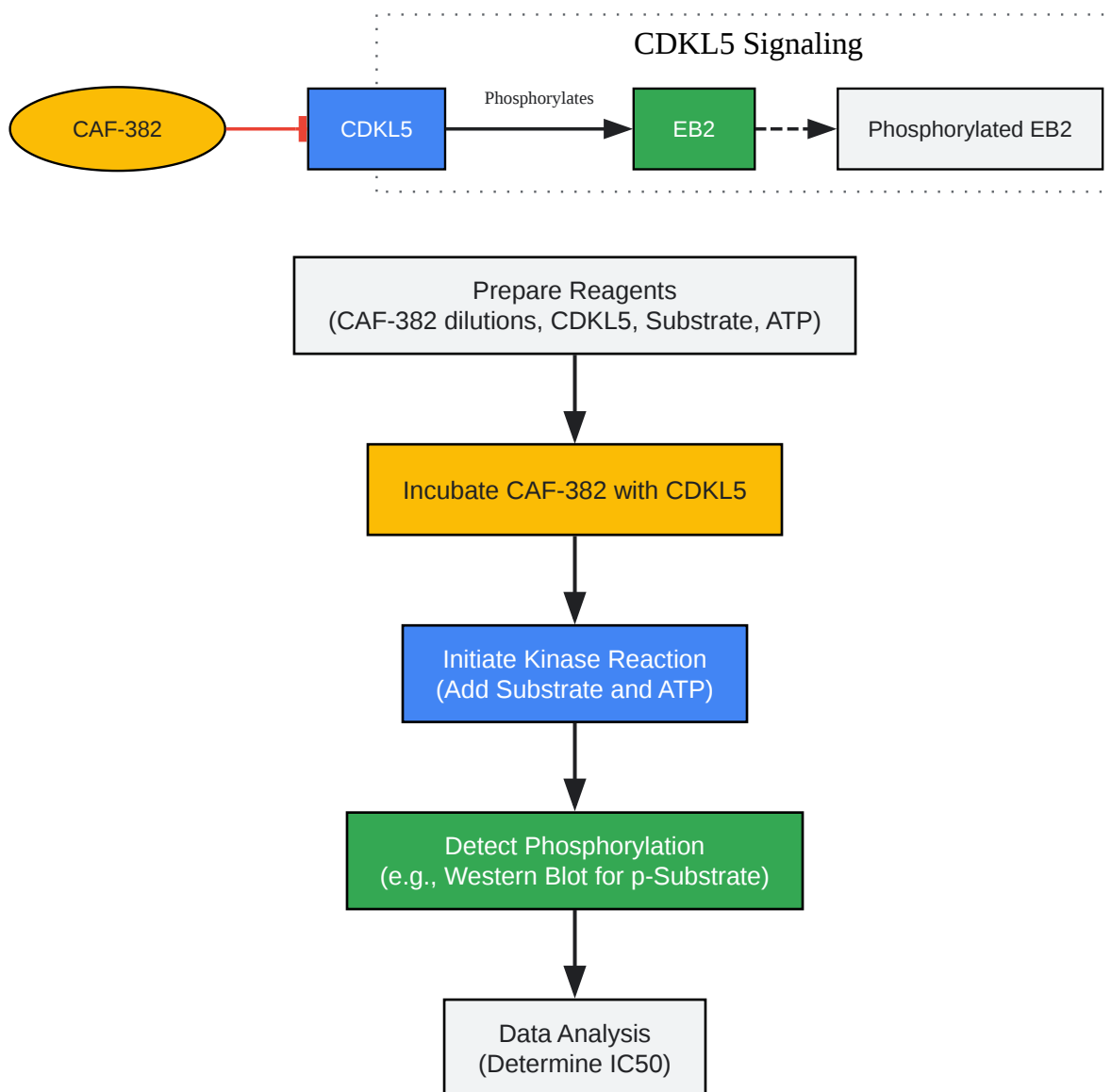
nitrogen to displace oxygen and prevent oxidative degradation.

- **Storage Conditions:** Store the aliquots in a freezer at -80°C. This temperature is generally recommended for the long-term preservation of organic compounds in solution.
- **Light Protection:** Always store **CAF-382**, both in solid form and in solution, protected from light by using amber vials or by wrapping clear vials in aluminum foil.
- **Record Keeping:** Maintain a detailed inventory of the stored aliquots, including the date of preparation, concentration, and lot number.
- **Quality Control:** For long-term studies, it is advisable to periodically assess the purity and concentration of a stored aliquot using analytical methods such as High-Performance Liquid Chromatography (HPLC) to ensure its integrity.

Signaling Pathway and Experimental Workflow

CAF-382 Signaling Pathway

CAF-382 acts as an inhibitor of CDKL5 and other CDKs. The primary known downstream effect of CDKL5 inhibition by **CAF-382** is the reduction of EB2 phosphorylation.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

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